

# Stability and Storage of Disulfo-ICG-DBCO Disodium: A Technical Guide

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## Compound of Interest

Compound Name: *Disulfo-ICG-DBCO disodium*

Cat. No.: *B15555130*

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**Disulfo-ICG-DBCO disodium** is a near-infrared (NIR) fluorescent dye functionalized with a dibenzocyclooctyne (DBCO) group, enabling its use in copper-free click chemistry for biomolecule labeling. The addition of two sulfo-groups enhances its water solubility. Understanding the stability and optimal storage conditions of this reagent is critical for ensuring the reproducibility and accuracy of experimental results. This technical guide provides a comprehensive overview of the stability profile of **Disulfo-ICG-DBCO disodium**, based on available data for the parent compound, indocyanine green (ICG), and other similar sulfo-cyanine derivatives.

## Recommended Storage Conditions

Proper storage is paramount to maintaining the integrity and performance of **Disulfo-ICG-DBCO disodium**. The following table summarizes the recommended storage conditions for the compound in both solid and solution forms, compiled from vendor recommendations for analogous compounds.

Form	Temperature	Duration	Packaging and Conditions
Solid	-20°C	Up to 24 months	Desiccated, protected from light
Stock Solution in Anhydrous Solvent (e.g., DMSO, DMF)	-80°C	Up to 6 months	Tightly sealed vials, protected from light, aliquoted to avoid freeze-thaw cycles
Stock Solution in Anhydrous Solvent (e.g., DMSO, DMF)	-20°C	Up to 1 month	Tightly sealed vials, protected from light, aliquoted to avoid freeze-thaw cycles
Aqueous Solution	2-8°C	Short-term (hours to a few days)	Prepared fresh, protected from light

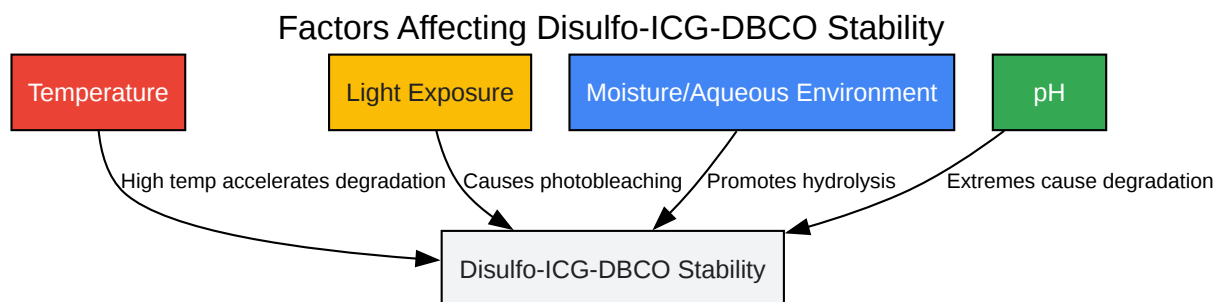
## Key Factors Influencing Stability

Several environmental factors can impact the chemical stability of **Disulfo-ICG-DBCO disodium**, leading to its degradation and a subsequent decrease in fluorescence and reactivity.

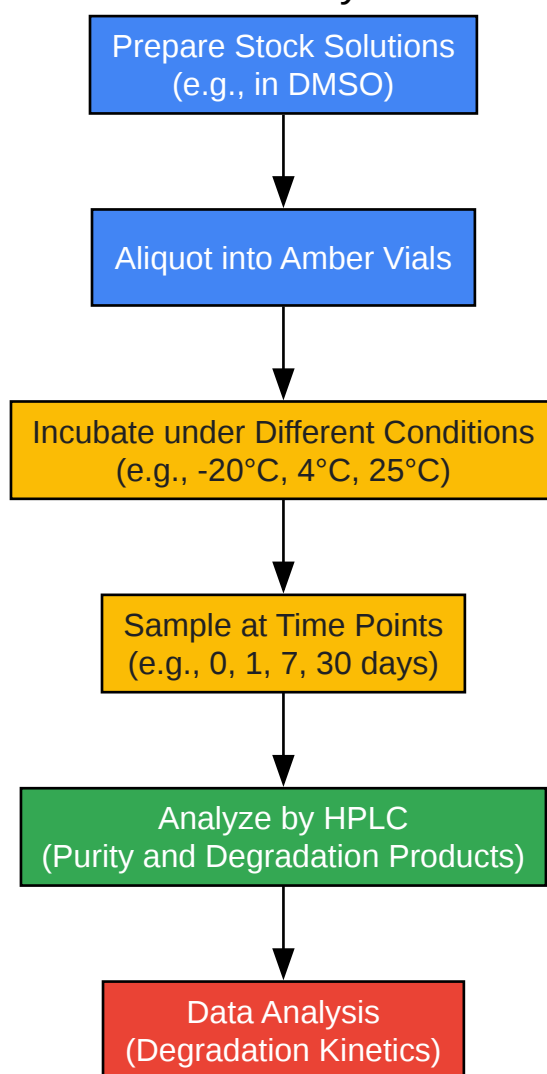
- **Temperature:** Elevated temperatures accelerate the degradation of cyanine dyes. Therefore, storage at low temperatures (-20°C or -80°C) is crucial.
- **Light:** Exposure to light, particularly in the UV and near-IR regions, can lead to photobleaching and decomposition of the dye. It is essential to store the compound in the dark and minimize light exposure during handling.
- **Moisture and Water:** The solid form of the dye is hygroscopic and should be stored under desiccated conditions. In aqueous solutions, ICG and related dyes are known to be less stable compared to organic solvents. The presence of water can facilitate hydrolytic degradation pathways.
- **pH:** The stability of ICG is known to be pH-dependent. It is generally more stable in neutral to slightly basic conditions. Acidic or strongly basic environments can lead to rapid degradation.

- Oxidizing Agents: Cyanine dyes are susceptible to oxidation. Contact with oxidizing agents should be avoided.
- Freeze-Thaw Cycles: Repeated freezing and thawing of solutions can lead to degradation of the dye and should be minimized by storing solutions in single-use aliquots.

The following diagram illustrates the logical relationship between these factors and the stability of the compound.



### Workflow for Stability Assessment



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